

Essential Safety and Operational Guide for 2-(2-Phenylethynyl)aniline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(2-Phenylethynyl)aniline

Cat. No.: B188489

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This guide provides immediate, essential safety and logistical information for handling **2-(2-Phenylethynyl)aniline** (CAS No: 13141-38-3) in a laboratory setting.^{[1][2]} It is intended for researchers, scientists, and drug development professionals to ensure safe handling, operation, and disposal.

Chemical Identifier and Hazard Summary

Identifier	Value
Product Name	2-(2-Phenylethynyl)aniline
Synonyms	Benzenamine, 2-(2-phenylethynyl)-
CAS Number	13141-38-3
Molecular Formula	C ₁₄ H ₁₁ N
Molecular Weight	193.24 g/mol
Primary Hazards	Harmful if swallowed, Causes skin irritation, Causes serious eye irritation, May cause respiratory irritation. ^{[1][3]}

Hazard Identification and Precautionary Statements

2-(2-Phenylethynyl)aniline is classified with the following hazard statements:

- H302: Harmful if swallowed.[\[1\]](#)[\[3\]](#)
- H315: Causes skin irritation.[\[1\]](#)[\[3\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)[\[3\]](#)
- H335: May cause respiratory irritation.[\[3\]](#)

It is crucial to adhere to the following precautionary measures:

Category	Precautionary Statements
Prevention	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1] P264: Wash skin thoroughly after handling.[1][4] P270: Do not eat, drink or smoke when using this product.[1] P271: Use only outdoors or in a well-ventilated area.[1][4] P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.[1]
Response	P301+P317: IF SWALLOWED: Get medical help.[1] P302+P352: IF ON SKIN: Wash with plenty of water.[1] P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[1][4] P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4] P319: Get medical help if you feel unwell.[1] P332+P317: If skin irritation occurs: Get medical help.[1]
Storage	P403+P233: Store in a well-ventilated place. Keep container tightly closed.[1][4][5] P405: Store locked up.[1][4]
Disposal	P501: Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[1]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **2-(2-Phenylethynyl)aniline** to minimize exposure to chemical hazards.

Recommended PPE for Handling 2-(2-Phenylethynyl)aniline

Protection Type	Specific PPE	Details and Importance
Eye and Face Protection	Chemical splash goggles or a face shield. [6] [7]	Essential for protecting eyes from splashes and aerosols. Standard safety glasses are insufficient.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). [7] [8]	Nitrile gloves offer broad short-term protection. [9] For prolonged contact or handling of corrosive substances, consider more robust options like neoprene. [6] [8] Always inspect gloves for integrity before use.
Body Protection	Laboratory coat, chemical-resistant apron or coveralls. [6] [10]	A fully buttoned lab coat is the minimum requirement. [9] For tasks with a higher risk of splashes, a chemical-resistant apron or coveralls should be worn over the lab coat. [6]
Respiratory Protection	Use in a well-ventilated area. A respirator may be necessary. [9]	Work should be conducted in a certified chemical fume hood to control vapors and dust. [7] If engineering controls are insufficient to maintain exposure below permissible limits, a NIOSH-approved respirator is required. [9] [11]
Foot Protection	Closed-toe, closed-heel shoes. [9] [10]	Shoes must cover the entire foot to protect against spills. Perforated shoes or sandals are not permitted in the laboratory. [10]

Experimental Protocols and Workflows

Standard Operating Procedure for Handling 2-(2-Phenylethynyl)aniline

- Preparation and Engineering Controls:
 - Verify that the chemical fume hood is certified and functioning correctly.
 - Ensure an emergency shower and eyewash station are accessible and unobstructed.
 - Gather all necessary materials and reagents before starting the experiment.
- Donning Personal Protective Equipment (PPE):
 - Put on a lab coat, ensuring it is fully buttoned.
 - Wear appropriate closed-toe shoes.
 - Put on chemical splash goggles.
 - Wear the selected chemical-resistant gloves.
- Chemical Handling:
 - Conduct all manipulations of **2-(2-Phenylethynyl)aniline** within the chemical fume hood.
 - Avoid the formation of dust and aerosols.^[1]
 - Use a spatula for transferring solid material.
 - If creating a solution, add the solid to the solvent slowly to avoid splashing.
- Post-Handling and Waste Disposal:
 - Segregate waste containing **2-(2-Phenylethynyl)aniline** into a clearly labeled hazardous waste container.^[7]
 - Do not dispose of this chemical down the drain or in regular solid waste.^[7]

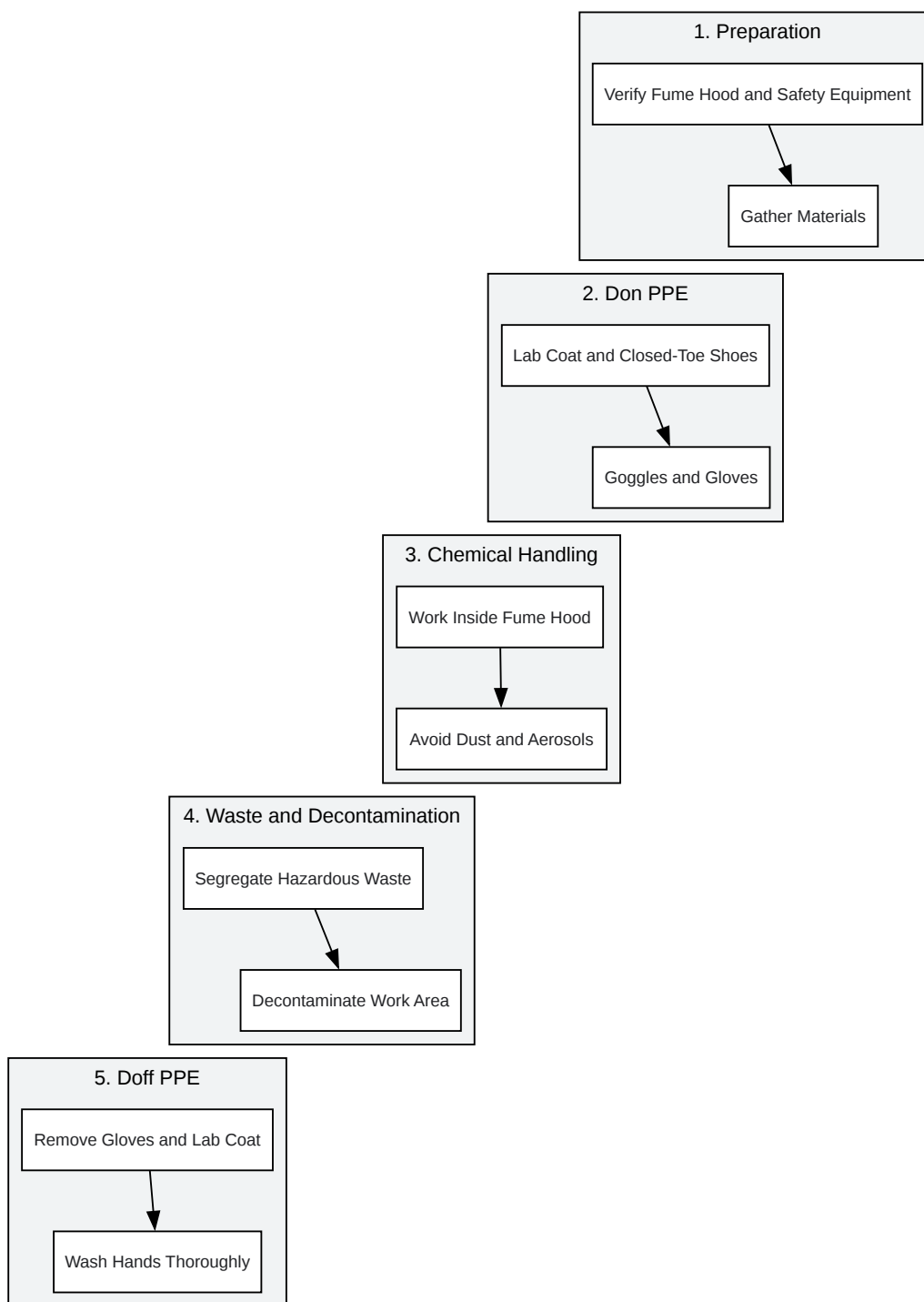
- Decontaminate the work area with a suitable solvent, followed by soap and water.^[7] All cleaning materials must be disposed of as hazardous waste.^[7]
- Doffing Personal Protective Equipment:
 - Remove gloves first, avoiding contact with the outside of the gloves.
 - Remove the lab coat.
 - Remove eye protection.
 - Wash hands thoroughly with soap and water.^[1]

Emergency Procedures

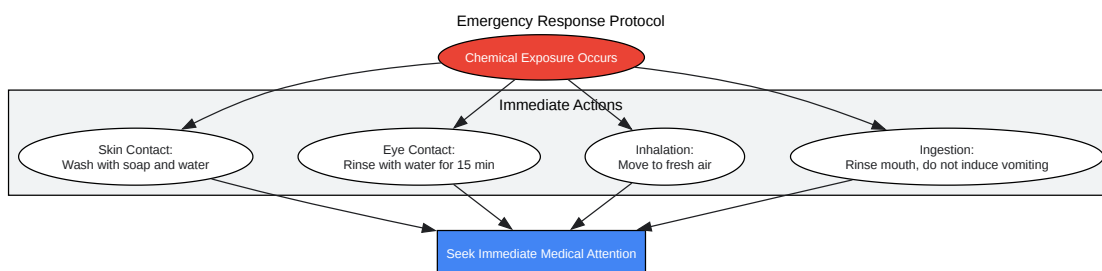
- Skin Contact: Immediately wash the affected area with plenty of soap and water.^[1] Remove contaminated clothing and wash it before reuse.^[1] Seek medical attention if skin irritation occurs.^[1]
- Eye Contact: Immediately rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do so.^[5] Seek immediate medical attention.
- Inhalation: Move the person to fresh air and keep them comfortable for breathing.^[1] If the person feels unwell, seek medical attention.^[1]
- Ingestion: Rinse the mouth with water.^[1] Do not induce vomiting.^[1] Seek immediate medical attention.^[1]

Visualized Workflows

Safe Handling Workflow for 2-(2-Phenylethynyl)aniline

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Caption: A step-by-step workflow for the safe handling of **2-(2-Phenylethynyl)aniline**.



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Caption: Protocol for responding to accidental exposure to **2-(2-Phenylethynyl)aniline**.

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